

Ret-IN-20: A Technical Overview of a Potent RET Kinase Inhibitor

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Compound of Interest

Compound Name: Ret-IN-20

Cat. No.: B12395119

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This technical guide provides a comprehensive overview of **Ret-IN-20**, a potent inhibitor of the Rearranged during Transfection (RET) receptor tyrosine kinase. This document consolidates available data on its molecular targets, and biological activities, and provides detailed experimental protocols relevant to its characterization.

Core Concepts: Targeting the RET Kinase

The RET proto-oncogene encodes a receptor tyrosine kinase that plays a crucial role in cell growth, differentiation, and survival.^[1] Dysregulation of RET signaling, through mutations or chromosomal rearrangements, is a known driver in various human cancers, including medullary and papillary thyroid carcinomas, and non-small cell lung cancer. Constitutive activation of RET leads to the aberrant activation of downstream signaling pathways, promoting uncontrolled cell proliferation and tumor growth.

Ret-IN-20 has been identified as a potent inhibitor of RET kinase.

Molecular Targets and Quantitative Data

Ret-IN-20 primarily targets the RET kinase. The available quantitative data for **Ret-IN-20**'s inhibitory activity is summarized in the table below.

Target	IC50 (nM)
RET Kinase	13.7

Table 1: Inhibitory Activity of **Ret-IN-20**. The half-maximal inhibitory concentration (IC50) of **Ret-IN-20** against RET kinase.

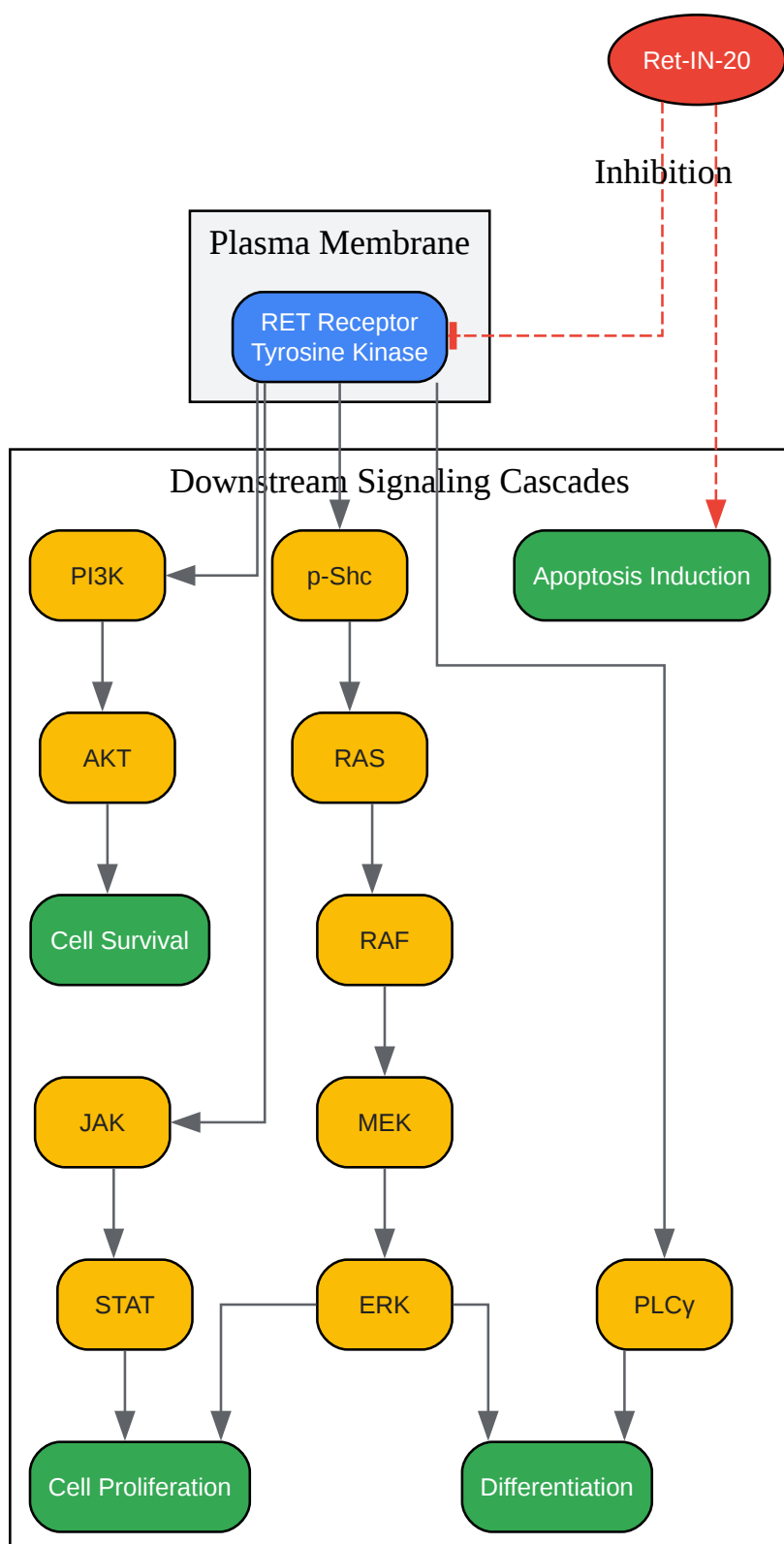
Molecular Interactions and Signaling Pathways

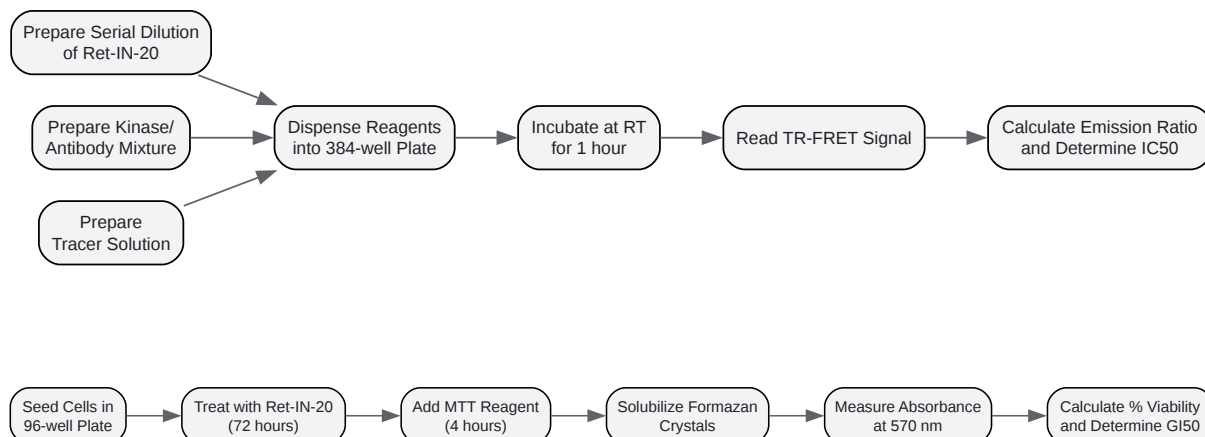
Ret-IN-20 exerts its effects by inhibiting the kinase activity of RET, thereby blocking the phosphorylation of downstream signaling molecules. The primary downstream pathways affected by RET inhibition include:

- RAS/RAF/MEK/ERK Pathway: Regulates cell proliferation and differentiation.
- PI3K/AKT Pathway: Promotes cell survival and growth.
- JAK/STAT Pathway: Involved in cell growth and immune response.
- PLCγ Pathway: Plays a role in cell signaling and calcium mobilization.

By inhibiting RET, **Ret-IN-20** has been shown to decrease the phosphorylation of RET itself (p-Ret) and the downstream adaptor protein Shc (p-Shc), leading to the induction of apoptosis and antiproliferative effects.

Signaling Pathway Diagram





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References

- 1. [genecards.org](https://www.genecards.org) [genecards.org]
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